

Solubility Profile of Metaxalone-d3 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Metaxalone-d3

Cat. No.: B15615813

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Metaxalone-d3** in various organic solvents. The data presented herein is crucial for researchers and professionals involved in the development of drug formulations, analytical methods, and in vitro/in vivo studies involving this deuterated analog of Metaxalone.

Note on Deuterated Form: Direct, quantitative solubility data for **Metaxalone-d3** is not readily available in published literature. However, the physical properties of deuterated compounds are generally very similar to their non-deuterated counterparts. Therefore, the solubility data for Metaxalone is presented here as a reliable proxy for **Metaxalone-d3**.

Quantitative Solubility Data

The following table summarizes the known solubility of Metaxalone in a range of common organic solvents. This data has been compiled from various technical datasheets and scientific publications.

Solvent	Solubility (mg/mL)	Qualitative Solubility	Source
Dimethyl Sulfoxide (DMSO)	~44	-	[1]
~20	-	[2]	
Dimethylformamide (DMF)	~30	-	[2]
Ethanol (95-100%)	~44	Soluble	[1][3]
~10	-	[2]	
Methanol	-	Soluble	[3][4]
Chloroform	-	Freely Soluble	[3]
Acetone	-	Soluble	[5]
Isopropyl Alcohol	-	Soluble	[5]
Ether	-	Practically Insoluble	[3]
Water	0.014	Practically Insoluble	[5]

Experimental Protocols

The determination of solubility is a critical step in drug development. The "gold standard" for determining equilibrium solubility is the shake-flask method. Below is a detailed protocol that can be adapted for determining the solubility of **Metaxalone-d3** in various organic solvents.

Objective: To determine the equilibrium solubility of **Metaxalone-d3** in a specific organic solvent at a controlled temperature.

Materials:

- **Metaxalone-d3** (crystalline solid)
- High-purity organic solvents (e.g., HPLC grade)

- Volumetric flasks
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other validated analytical instrumentation.

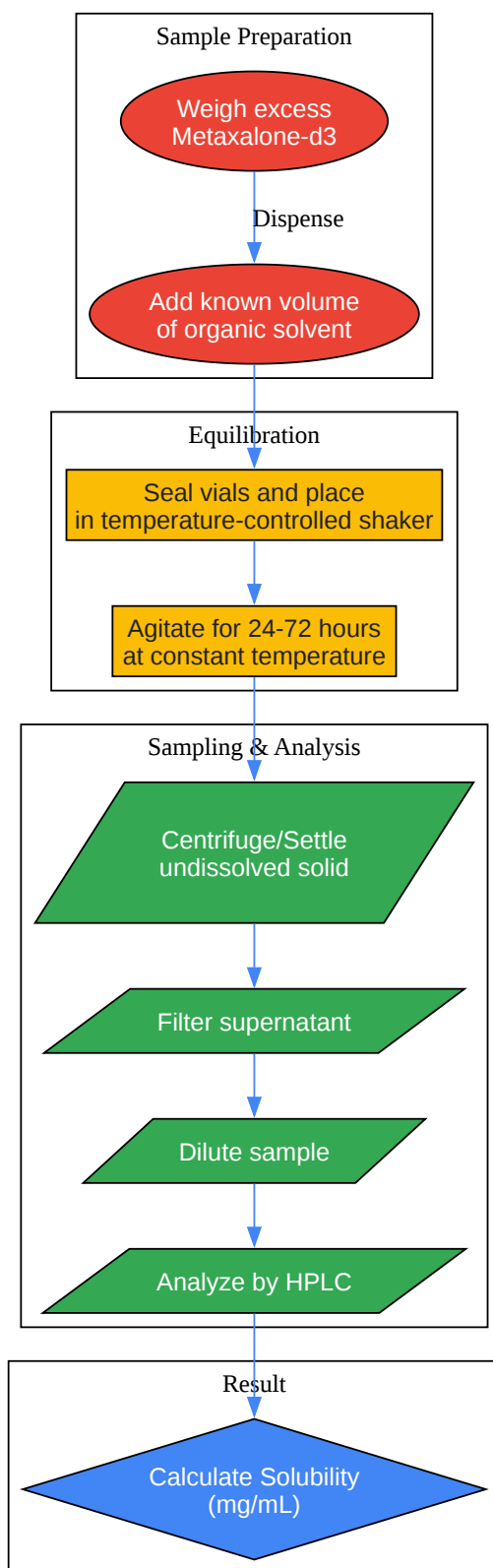
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Metaxalone-d3** to a series of vials, each containing a known volume of the selected organic solvent. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed.
 - Allow the samples to equilibrate for a sufficient period (typically 24-72 hours). The system is considered to be at equilibrium when the concentration of the solute in the solution does not change over subsequent time points.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a syringe.

- Immediately filter the sample through a syringe filter to remove any undissolved solid particles.
- Analysis:
 - Dilute the filtered sample with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
 - Quantify the concentration of **Metaxalone-d3** in the diluted sample using a validated analytical method, such as HPLC.
- Data Reporting:
 - Calculate the solubility in mg/mL or other appropriate units.
 - Report the solubility value along with the solvent used and the equilibration temperature.

Logical Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of a compound like **Metaxalone-d3**.



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Caption: Workflow for determining the solubility of **Metaxalone-d3**.

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